

An In-depth Technical Guide to 6-Chloroquinoline

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Compound of Interest

Compound Name: 6-Chlorocinnoline

CAS No.: 17404-91-0

Cat. No.: B175051

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Abstract: This technical guide provides a comprehensive overview of 6-chloroquinoline, a pivotal heterocyclic compound in synthetic and medicinal chemistry. Addressed to researchers, scientists, and professionals in drug development, this document delves into the compound's chemical identity, physicochemical properties, established synthesis protocols, and significant applications. The content is structured to offer not only procedural details but also insights into the rationale behind methodological choices, ensuring a thorough understanding for both academic and industrial audiences.

Note to the Reader: The initial topic requested was "6-Chlorocinnoline." However, extensive database searches indicate that this is not a recognized or commonly referenced chemical compound. It is highly probable that the intended compound of interest was 6-chloroquinoline, a structurally related and widely studied isomer. Cinnoline and quinoline are bioisosteres where the key difference is the position of the nitrogen atoms in the bicyclic ring system. This guide proceeds with a detailed examination of 6-chloroquinoline, assuming this clarification aligns with the user's scientific inquiry.

Chemical Identity and Physicochemical Properties

6-Chloroquinoline is a halogenated aromatic heterocycle that serves as a crucial intermediate in the synthesis of a wide range of biologically active molecules.^{[1][2]} Its chemical structure and properties are foundational to its reactivity and utility in various synthetic applications.

1.1. Chemical Identifiers

A precise identification of 6-chloroquinoline is paramount for regulatory compliance, procurement, and scientific communication. The key identifiers are summarized in the table below.

Identifier	Value	Source
IUPAC Name	6-chloroquinoline	PubChem
CAS Number	612-57-7	Sigma-Aldrich[3]
Molecular Formula	C ₉ H ₆ ClN	PubChem[4]
Molecular Weight	163.60 g/mol	Sigma-Aldrich[3]
Canonical SMILES	<chem>C1=CC2=C(C=CC(=C2)Cl)N=C1</chem>	PubChem[4]
InChI Key	GKJSZXGYFJBYRQ-UHFFFAOYSA-N	PubChem[4]

1.2. Physicochemical Characteristics

The physical and chemical properties of 6-chloroquinoline dictate its handling, storage, and behavior in chemical reactions. It typically appears as a white to light yellow crystalline solid.[2]

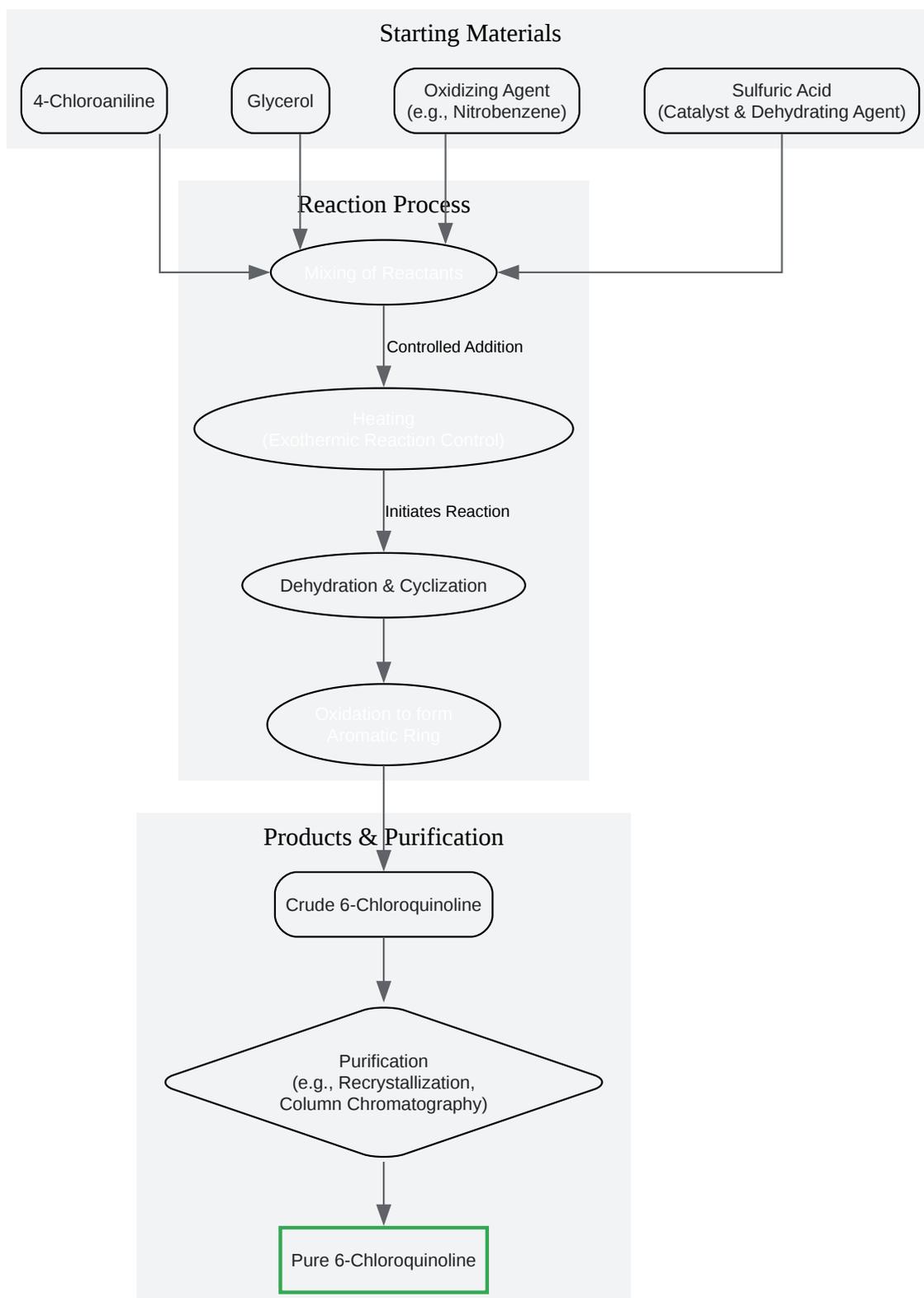
Property	Value	Conditions	Source
Melting Point	39-43 °C	TCI America[5]	
Boiling Point	126-127 °C	at 10 mmHg	Sigma-Aldrich[3]
Appearance	White to light yellow powder/lump	TCI America[5]	
Purity	>98.0% (GC)	TCI America[5]	

Synthesis of 6-Chloroquinoline

The synthesis of the quinoline scaffold can be achieved through several classic named reactions. For 6-chloroquinoline, a common and effective laboratory-scale method is a variation of the Skraup synthesis, which utilizes 4-chloroaniline as the starting material.

2.1. Skraup Synthesis Workflow

The Skraup synthesis is a robust method for constructing the quinoline ring. It involves the reaction of an aniline with glycerol, an oxidizing agent (such as nitrobenzene), and sulfuric acid, which acts as both a catalyst and a dehydrating agent. The selection of 4-chloroaniline as the precursor directly installs the chlorine atom at the desired 6-position of the resulting quinoline ring.



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Caption: Workflow for the Skraup synthesis of 6-Chloroquinoline.

2.2. Step-by-Step Experimental Protocol

The following protocol is a generalized procedure for the synthesis of 6-chloroquinoline. Researchers should adapt this based on their laboratory scale and safety protocols.

- **Preparation:** In a fume hood, equip a round-bottom flask with a reflux condenser and a dropping funnel.
- **Charging the Flask:** To the flask, add 4-chloroaniline and glycerol.
- **Catalyst Addition:** Slowly and with caution, add concentrated sulfuric acid to the mixture while stirring. The reaction is exothermic and requires careful temperature management.
- **Initiation of Reaction:** Gently heat the mixture. Once the reaction begins, it can proceed vigorously. Remove the heat source as needed to maintain control.
- **Reflux:** After the initial vigorous reaction subsides, heat the mixture to reflux for several hours to ensure the completion of the cyclization and oxidation steps.
- **Work-up:** Cool the reaction mixture and carefully pour it into a large volume of water. Neutralize the excess acid with a base (e.g., sodium hydroxide) to precipitate the crude product.
- **Purification:** The crude 6-chloroquinoline can be purified by steam distillation, followed by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or column chromatography to yield the final product.

Applications in Drug Development and Research

6-Chloroquinoline is a valuable scaffold in medicinal chemistry, primarily due to its role as a precursor to a number of important pharmaceutical agents.

3.1. Antimalarial Drugs

Historically, the most significant application of 6-chloroquinoline has been in the synthesis of antimalarial drugs. It is a key intermediate in the production of chloroquine, a widely used medication for the treatment and prevention of malaria. The synthesis involves the alkylation of the quinoline nitrogen with a substituted diamine side chain.

3.2. Other Therapeutic Areas

Beyond its use in antimalarials, the 6-chloroquinoline nucleus is found in compounds investigated for a range of other therapeutic applications, including:

- **Antimicrobial and Antifungal Agents:** Derivatives of 6-chloroquinoline have been synthesized and evaluated for their activity against various bacterial and fungal strains.[2]
- **Anticancer Research:** Certain compounds incorporating the 6-chloroquinoline structure have been explored for their potential as anticancer agents.
- **Fungitoxic Analogs:** It is a derivative used in the preparation of fungitoxic analogs.[6]

3.3. Synthetic Chemistry Research

In a broader research context, 6-chloroquinoline is employed in the development of new synthetic methodologies. For example, it has been used in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, to create more complex molecular architectures.[3] It is also used in the generation of 5,6-quinolyne.[5]

Safety and Handling

6-Chloroquinoline is a chemical that requires careful handling in a laboratory setting.

- **Hazard Statements:** It is associated with hazard statements H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).
- **Precautionary Measures:** Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry place away from incompatible materials.

Conclusion

6-Chloroquinoline is a foundational building block in organic and medicinal chemistry. Its straightforward synthesis and versatile reactivity have cemented its importance in the development of pharmaceuticals, most notably antimalarial drugs. A thorough understanding of

its properties, synthesis, and handling is essential for any researcher working with this important heterocyclic compound.

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